

An In-depth Technical Guide to (2-Bromoethoxy)benzene (CAS 589-10-6)

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Compound of Interest

Compound Name: (2-Bromoethoxy)benzene

Cat. No.: B015470

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core properties, synthesis, and safety protocols for **(2-Bromoethoxy)benzene**, a key intermediate in pharmaceutical synthesis.

Physicochemical Properties

(2-Bromoethoxy)benzene, also known as 2-Phenoxyethyl bromide, is a colorless crystalline solid at room temperature.^[1] It is characterized by the following properties:

Property	Value	Reference
CAS Number	589-10-6	[1][2][3][4][5][6]
Molecular Formula	C ₈ H ₉ BrO	[1][3][4][5][6]
Molecular Weight	201.06 g/mol	[1][3]
Melting Point	31-34 °C	[2][6]
Boiling Point	144 °C at 40 mm Hg	[2][6]
Density	1.45 g/cm ³	[6]
Refractive Index	1.555-1.557	[6]
Solubility	Insoluble in water. Soluble in methanol, chloroform, and ethyl acetate.	[2][7]
Appearance	Clear colorless to pale yellow liquid or white solid.	[2][6]
XLogP3	2.6	[1]

Spectroscopic Data

Spectroscopic analysis is crucial for the identification and characterization of **(2-Bromoethoxy)benzene**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

- ¹H NMR (400 MHz, CDCl₃): δ 7.29-7.26 (m, 2H), 6.95-6.92 (m, 3H), 4.26-4.23 (t, J = 3.6 Hz, 2H), 3.61- 3.58 (t, J = 3.6 Hz, 2H).[2]
- ¹³C NMR (100 MHz, CDCl₃): δ 158.0, 129.5, 121.4, 114.8, 67.8, 29.1.[2]

Mass Spectrometry (MS)

The electron ionization (EI) mass spectrum of **(2-Bromoethoxy)benzene** shows characteristic fragmentation patterns.[1][4]

m/z	Relative Intensity
94	99.99
107	95.54
109	84.26
200	60.77
202	59.15

Infrared (IR) Spectroscopy

IR spectroscopy data is available for **(2-Bromoethoxy)benzene**.^{[4][5]} The NIST WebBook provides access to the IR spectrum.^{[4][5]}

Synthesis Protocol

(2-Bromoethoxy)benzene can be synthesized via the reaction of phenol with 1,2-dibromoethane in the presence of a base.^[2]

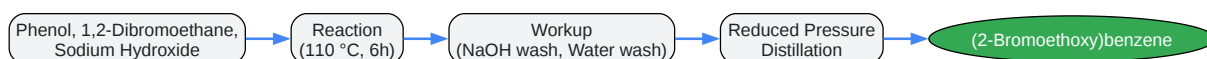
Materials and Equipment

- Phenol
- 1,2-Dibromoethane
- Sodium hydroxide (NaOH)
- Reaction vessel with stirring and heating capabilities
- Distillation apparatus

Experimental Procedure

- Combine phenol, 1,2-dibromoethane, and sodium hydroxide in a reaction vessel.
- Stir and heat the mixture at 110 °C for 6 hours.

- After the reaction, recover the excess 1,2-dibromoethane.
- Wash the remaining mixture with a 5% sodium hydroxide solution and then with water.
- Separate the organic layer.
- Purify the product by distillation under reduced pressure, collecting the fraction at 130-150 °C (6.7 kPa).[2]



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Synthesis workflow for (2-Bromoethoxy)benzene.

Applications in Drug Development

(2-Bromoethoxy)benzene serves as a crucial intermediate in the synthesis of various pharmaceutical compounds. It is notably used in the preparation of:

- Nefazodone: An antidepressant.[2]
- Oxiperomide: An antipsychotic medication.[2]
- 4'-substituted spiro[4H-3,1-benzoxazine-4,4'-piperidin]-2(1H)-ones: Compounds with antihypertensive activity.[2]

Safety and Handling

(2-Bromoethoxy)benzene is a hazardous chemical and requires careful handling.

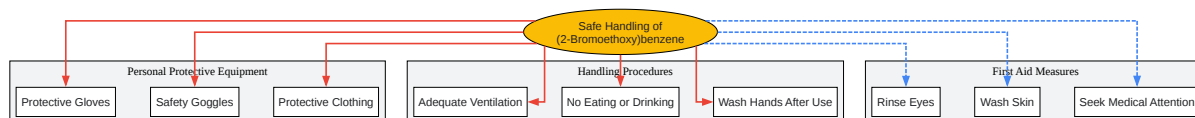
Hazard Identification

- GHS Classification: Harmful if swallowed (Acute toxicity, oral), Causes skin irritation, and Causes serious eye irritation.[1]
- Pictograms:

-  alt text
- Signal Word: Warning[1]

Precautionary Measures

- Handling: Wash hands thoroughly after handling. Do not eat, drink, or smoke when using this product. Wear protective gloves, clothing, eye, and face protection.[8]
- Storage: Store in a well-ventilated place. Keep cool.
- First Aid:
 - If swallowed: Get medical help. Rinse mouth.[8]
 - In case of eye contact: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.
 - In case of skin contact: Take off contaminated clothing immediately. Wash off with soap and plenty of water.[8]



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Key safety protocols for (2-Bromoethoxy)benzene.

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